Technical Guide & Safety Data Sheet: 4-tert-Butyl-1-iodo-2-methoxybenzene

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*4-tert-Butyl-1-iodo-2-methoxybenzene*
CAS No.:	*934180-29-7*
Cat. No.:	*B2756625*

Get Quote

Executive Summary: The Steric Scaffold

4-tert-Butyl-1-iodo-2-methoxybenzene (CAS: 934180-29-7) is a specialized aryl iodide building block used primarily in the synthesis of complex biaryl systems via cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig). Its structural uniqueness lies in the combination of a reactive iodide handle, a directing/protecting methoxy group, and a distal tert-butyl group that imparts significant lipophilicity and steric bulk without deactivating the reaction center.

This guide moves beyond standard compliance, offering a "Safety-by-Design" approach that integrates hazard management with experimental efficiency.

Section 1: Chemical Identity & Characterization[1]

© 2026 BenchChem. All rights reserved.

Parameter	Technical Specification
Chemical Name	4-tert-Butyl-1-iodo-2-methoxybenzene
Common Synonyms	2-Iodo-5-tert-butylanisole; 1-Iodo-2-methoxy-4-(1,1-dimethylethyl)benzene
CAS Number	934180-29-7
Molecular Formula	$C_{11}H_{15}IO$
Molecular Weight	290.14 g/mol
SMILES	CC(C)(C)C1=CC(OC)=C(I)C=C1
Physical State	Viscous Liquid or Low-Melting Solid (Ambient conditions)

Structural Insight

The compound features an iodine atom at the C1 position, activated for oxidative addition by the electron-donating methoxy group at C2. The tert-butyl group at C4 locks the conformation and increases solubility in non-polar organic solvents, a critical trait for lipophilic drug candidate synthesis.

Section 2: Hazard Identification & Risk Assessment (GHS)

While specific toxicological data for this exact isomer is limited, Structure-Activity Relationship (SAR) analysis with analogous aryl iodides (e.g., 2-iodoanisole, 4-tert-butyliodobenzene) mandates the following classification.

GHS Classification[1][3][4]

- Skin Corrosion/Irritation: Category 2 (H315)[1][2]
- Serious Eye Damage/Eye Irritation: Category 2A (H319)[3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory System) (H335)

© 2026 BenchChem. All rights reserved.

Label Elements[1][4]

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[4][1][5]
  - H319: Causes serious eye irritation.[4][3][1][5]
  - H335: May cause respiratory irritation.[1][5]

Precautionary Protocols

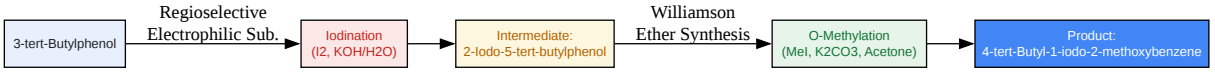
- Avoidance: Do not breathe mist/vapors.[1][5] Use only outdoors or in a fume hood.
- PPE: Wear nitrile gloves (minimum thickness 0.11 mm) and chemical safety goggles.
- Response: IF IN EYES: Rinse cautiously with water for 15 minutes. Remove contact lenses. [1][2][5][6]

Section 3: Synthesis & Experimental Context (The "Application Scientist" Perspective)

Understanding the synthesis of this compound reveals its impurity profile and handling requirements. The primary route involves the iodination of 3-tert-butylphenol followed by O-methylation.

Validated Synthetic Workflow

The regioselectivity of the initial iodination is critical.[7] The bulky tert-butyl group directs the iodine to the ortho position relative to the hydroxyl group (position 6 of the phenol, which becomes position 2 relative to the methoxy in the final product).



Click to download full resolution via product page

Figure 1: Synthetic pathway highlighting the origin of the substitution pattern. Note that the numbering changes upon methylation to prioritize the iodide for IUPAC naming.

Why this matters:

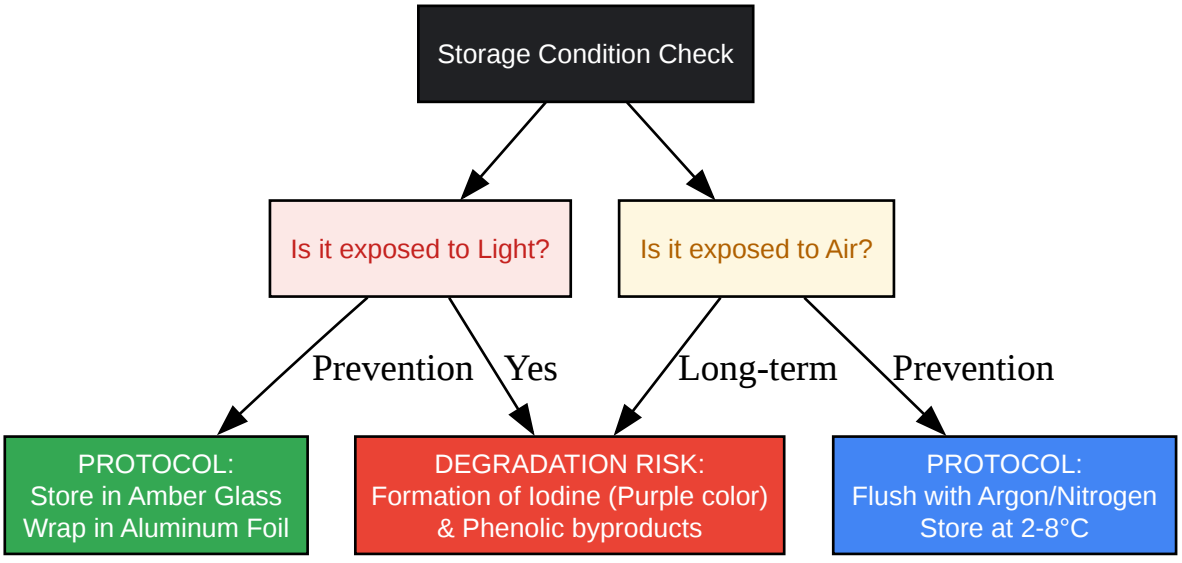
- Impurity Alert: Commercial batches may contain traces of 4-tert-butyl-2-iodoanisole (regioisomer) or unreacted phenol.
- Purification: The compound is best purified via flash column chromatography using a Hexane/Ethyl Acetate gradient (95:5).

Section 4: Safe Handling & Storage Protocols

Aryl iodides are inherently light-sensitive due to the weak C-I bond (approx. 57 kcal/mol), which can undergo homolytic cleavage under UV exposure, liberating iodine radicals.

Storage Logic Tree

To maintain reagent integrity (>98% purity) for sensitive catalytic cycles, follow this decision logic:



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 2: Storage logic to prevent photo-degradation and oxidative decomposition.

Handling SOP

- Light Protection: Always handle in subdued light or use amber glassware.
- Inert Atmosphere: While air-stable for short periods, cross-coupling reactions require oxygen-free conditions. Sparge solutions with Nitrogen or Argon before adding the catalyst.
- Solubility: Highly soluble in DCM, THF, and Toluene. Insoluble in water.

Section 5: Emergency Response

Scenario	Immediate Action	Technical Rationale
Eye Contact	Rinse with water for 15 min.	Dilution of the organic irritant; prevention of corneal haze.
Skin Contact	Wash with soap and water.[1][2][5]	Lipophilic nature requires surfactant (soap) for removal; water alone is ineffective.
Ingestion	Rinse mouth. Do NOT induce vomiting.	Prevents aspiration of lipophilic solvents into lungs.
Spill	Absorb with vermiculite/sand.	Inert absorption prevents spread; avoid combustible materials (sawdust).

Section 6: Physical & Chemical Properties

© 2026 BenchChem. All rights reserved.

Property	Value	Source/Estimation
Appearance	Colorless to pale yellow liquid/solid	Observation (Iodides yellow upon aging)
Boiling Point	~145-150°C at 10 mmHg	Estimated based on 4-tert-butyliodobenzene
Density	~1.3 - 1.4 g/mL	Estimated (Iodine atom increases density)
Solubility (Water)	Negligible	Lipophilic t-butyl and aryl core
Solubility (Organic)	Excellent (DCM, EtOAc, MeOH)	Standard for anisole derivatives

Section 7: Stability & Reactivity

Reactivity Profile

- Suzuki/Heck Coupling: The C-I bond is highly reactive toward Pd(0) oxidative addition.
- Lithiation: Rapid Lithium-Halogen exchange occurs with n-BuLi or t-BuLi at -78°C.
  - Warning: This generates a highly basic aryl lithium species. Ensure the system is strictly anhydrous.
- Incompatibilities: Strong oxidizing agents (can oxidize the methoxy group or the aromatic ring).

Decomposition Products

- Hydrogen Iodide (HI) - Corrosive gas.
- Iodine (I_2) - Toxic vapor.
- Carbon Monoxide/Dioxide (in fire).

Section 8: Toxicological Information

© 2026 BenchChem. All rights reserved.

- Acute Toxicity: Not fully tested. Treat as Harmful if swallowed (Category 4 estimate based on anisole analogs).
- Carcinogenicity: No components listed by IARC, NTP, or OSHA.
- Sensitization: No data available; however, benzylic halides are sensitizers (this is an aryl halide, so sensitization risk is lower but not zero).

References

- Fisher Scientific. (2025). Safety Data Sheet: 1-Iodo-2-methoxybenzene. Retrieved from (Analogous backbone data).
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 142029: 1-tert-Butyl-4-iodobenzene. Retrieved from .[3]
- ChemicalBook. (2025). 4-tert-Butyl-2-ethoxy-1-iodobenzene synthesis and reaction pathways. Retrieved from .
- Molaid Chemicals. (2021). 5-tert-butyl-2-iodoanisole (CAS 934180-29-7) Structure and Properties. Retrieved from .
- Sigma-Aldrich. (2025). Safety Data Sheet: 4-tert-Butyliodobenzene. Retrieved from .

Disclaimer: This guide is for research and development use only. The properties listed are based on the best available data for the specific isomer and close structural analogs. Users must perform their own risk assessment before scale-up.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. static.cymitquimica.com [static.cymitquimica.com]

- 2. downloads.ossila.com [downloads.ossila.com]
- 3. 1-tert-Butyl-4-iodobenzene | C10H13I | CID 142029 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemos.de [chemos.de]
- 5. chemicalbook.com [chemicalbook.com]
- 6. 2-tert-butyl-1,4-dimethoxybenzene - Safety Data Sheet [chemicalbook.com]
- 7. digitalcommons.sacredheart.edu [digitalcommons.sacredheart.edu]
- To cite this document: BenchChem. [Technical Guide & Safety Data Sheet: 4-tert-Butyl-1-iodo-2-methoxybenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2756625/docs#technical-guide-safety-data-sheet-4-tert-butyl-1-iodo-2-methoxybenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.